

# An In-Depth Technical Guide to Tedizolid-<sup>13</sup>C,<sup>d3</sup>: Structure, Application, and Analysis

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## Compound of Interest

Compound Name: Tedizolid-<sup>13</sup>C,<sup>d3</sup>

Cat. No.: B12419022

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tedizolid-<sup>13</sup>C,<sup>d3</sup>**, an isotopically labeled form of the oxazolidinone antibiotic Tedizolid. This document details its molecular structure, physicochemical properties, and its critical role as an internal standard in bioanalytical methods. Detailed experimental protocols for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) for the quantification of Tedizolid are also provided, along with relevant pharmacokinetic data for the parent compound.

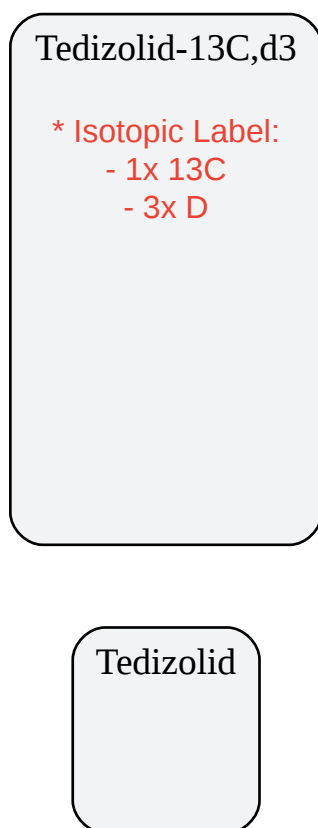
## Introduction to Tedizolid and its Labeled Analog

Tedizolid is a potent, second-generation oxazolidinone antibiotic effective against a wide range of Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA).<sup>[1][2]</sup> Its mechanism of action involves the inhibition of bacterial protein synthesis by binding to the 50S ribosomal subunit.<sup>[3]</sup> Tedizolid is administered as a phosphate prodrug, which is rapidly converted to the active moiety, tedizolid, by endogenous phosphatases.<sup>[3]</sup>

**Tedizolid-<sup>13</sup>C,<sup>d3</sup>** is a stable isotope-labeled version of Tedizolid, specifically designed for use as an internal standard in quantitative bioanalytical assays.<sup>[4][5]</sup> The incorporation of one carbon-13 atom and three deuterium atoms introduces a mass shift of +4 Da, allowing for its clear differentiation from the unlabeled analyte in mass spectrometry-based methods, without significantly altering its chemical and physical behavior.

## Molecular Structure and Physicochemical Properties

The structural difference between Tedizolid and its isotopically labeled analog lies in the methyl group attached to the tetrazole ring. In **Tedizolid-13C,d3**, this methyl group is composed of a carbon-13 atom and three deuterium atoms.



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**Figure 1:** Molecular Structures of Tedizolid and **Tedizolid-13C,d3**.

## Data Presentation: Physicochemical Properties and Isotopic Purity

The key physicochemical properties of Tedizolid and **Tedizolid-13C,d3** are summarized below. This data is essential for the development and validation of analytical methods.

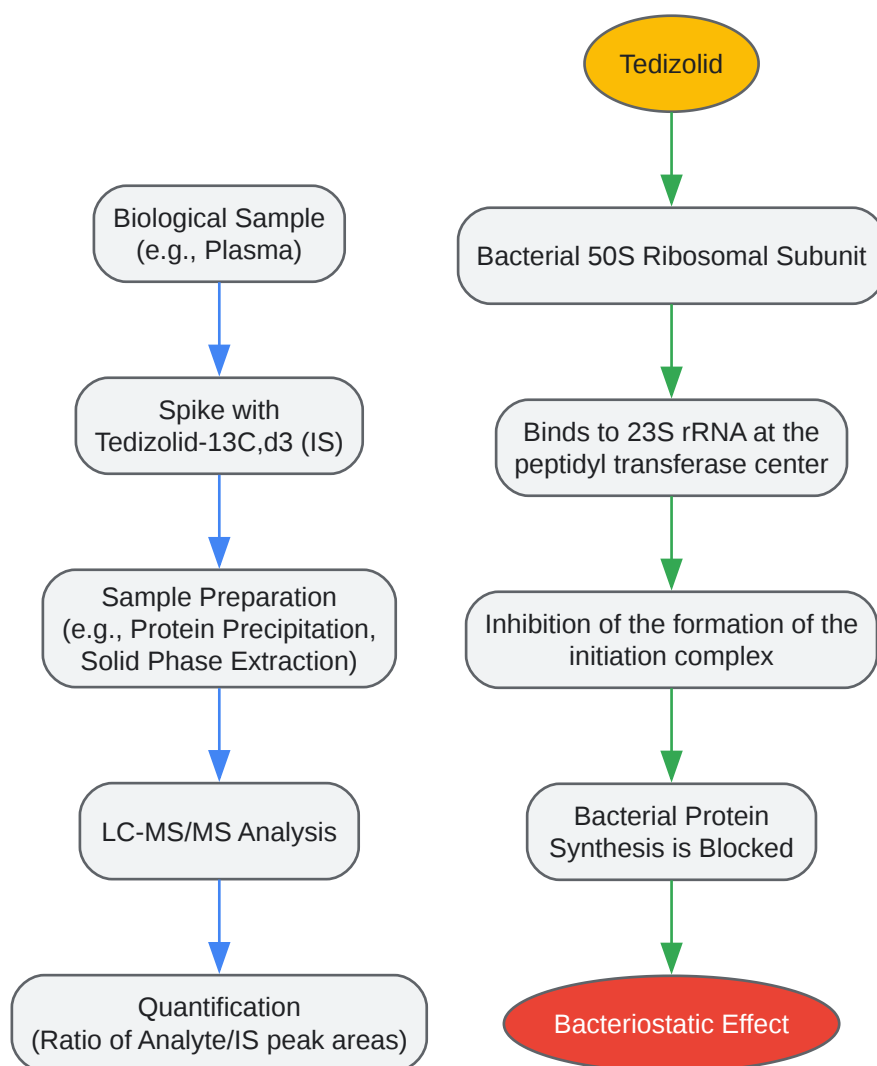
| Property          | Tedizolid  | Tedizolid-13C,d3   | Reference(s) |
|-------------------|--|--|--------------|
| Molecular Formula | C <sub>17</sub> H <sub>15</sub> FN <sub>6</sub> O <sub>3</sub> | C <sub>16</sub> <sup>13</sup> CH <sub>12</sub> D <sub>3</sub> FN <sub>6</sub> O <sub>3</sub> | [6]          |
| Molecular Weight  | ~370.34 g/mol  | ~374.36 g/mol  | [1]          |
| CAS Number        | 856866-72-3  | 2931763-72-1   | [6]          |
| Isotopic Purity   | N/A  | ≥99% deuterated forms (d <sub>1</sub> -d <sub>3</sub> )                                      | [5]          |
| Solubility        | Soluble in DMSO, Methanol                                      | Soluble in Acetonitrile, DMSO, Methanol  | [4]          |

## Application in Bioanalytical Methods

The primary application of **Tedizolid-13C,d3** is as an internal standard (IS) for the accurate quantification of Tedizolid in biological matrices such as plasma and serum, using isotopic dilution mass spectrometry.[5] Its structural and chemical similarity to the analyte ensures that it behaves almost identically during sample preparation (e.g., extraction) and chromatographic separation, thus compensating for any analyte loss or matrix effects.

## Experimental Workflow: Quantification of Tedizolid

The following diagram illustrates a typical workflow for the quantification of Tedizolid in a biological sample using **Tedizolid-13C,d3** as an internal standard.



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